

Ethirimol: An In-depth Technical Guide for Researchers

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Compound of Interest

Compound Name: Ethirimol

Cat. No.: B033103

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An Overview of the Pyrimidine Fungicide

Ethirimol is a systemic fungicide belonging to the pyrimidine chemical class, specifically an aminopyrimidine.^[1] First introduced in the 1970s, it has been primarily utilized as a seed treatment and foliar spray to control powdery mildew diseases, particularly those caused by *Erysiphe graminis*, in cereal crops like barley and wheat.^{[1][2]} Its systemic nature allows for absorption by the plant's roots and translocation throughout its tissues, offering protection to new growth.^{[3][4]} While effective, its use is not currently approved within the European Union.^{[4][5]}

Core Properties of Ethirimol

A comprehensive understanding of **Ethirimol**'s chemical and physical properties is fundamental for its application and study.

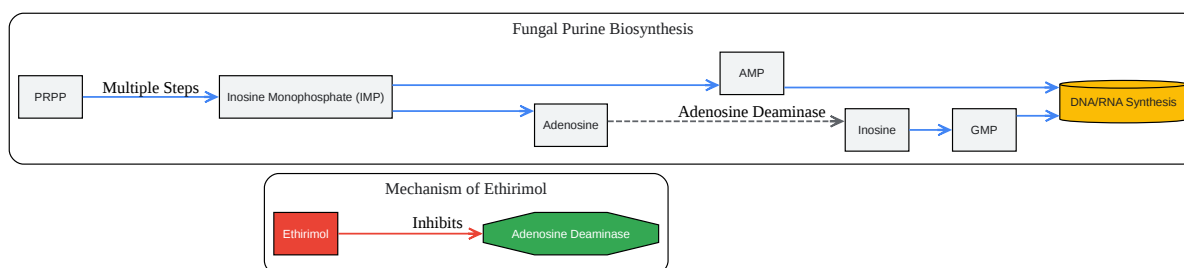
Property	Value	Reference
IUPAC Name	5-butyl-2-(ethylamino)-6-methylpyrimidin-4(1H)-one	[5]
CAS Number	23947-60-6	[3]
Molecular Formula	C ₁₁ H ₁₉ N ₃ O	[3][5]
Molecular Weight	209.29 g/mol	[5]
Appearance	White to off-white crystalline solid	[3][6]
Melting Point	159-160 °C	[3]
Vapor Pressure	0.267 x 10 ⁻³ Pa at 25°C	[3]
Water Solubility	200 mg/L at 25°C	[3]
LogP (Octanol/Water Partition Coefficient)	1.7	[5]

Mechanism of Action: Interference with Purine Biosynthesis

The primary fungicidal activity of **Ethirimol** stems from its targeted inhibition of the purine biosynthesis pathway, a critical process for the synthesis of DNA and RNA.[2]

Ethirimol specifically inhibits the enzyme adenosine deaminase.[2][4] This enzyme catalyzes the deamination of adenosine to inosine, a key step in purine metabolism.[7] By blocking this enzyme, **Ethirimol** disrupts the normal synthesis of purine nucleotides, which are essential building blocks for nucleic acids.[2] This ultimately halts fungal growth and reproduction.[2]

It is worth noting that some sources have classified **Ethirimol** as a sterol biosynthesis inhibitor (SBI), suggesting it targets the C-14 demethylation step in ergosterol production.[8] However, the predominant and more extensively documented mechanism of action is the inhibition of adenosine deaminase.



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Caption: Inhibition of Adenosine Deaminase by **Ethirimol** in the Fungal Purine Pathway.

Efficacy and Application

Ethirimol has demonstrated significant efficacy against powdery mildew in various studies.

Crop	Pathogen	Application Rate	Efficacy	Reference
Barley	Erysiphe graminis	1.12 - 3.36 kg/ha (seed dressing)	Good control of mildew	[1]
Barley	Erysiphe graminis	0.22 kg a.i./ha (seed dressing)	Increased yield in early and severe mildew conditions	[9]
Cucumber	Powdery Mildew	300 g a.i./ha (3 applications)	Terminal residue of <0.01 to 0.202 mg/kg	[10]

Ethirimol can be applied as a seed dressing, a foliar spray, or directly to the soil.[3]

Metabolism and Environmental Fate

Ethirimol is subject to degradation in the environment through various processes.

Matrix	Half-life (t _{1/2})	Notes	Reference
Soil	Moderately persistent	Degrades extensively to CO ₂ and unextractable residues.	[3][4]
Plants	Rapid degradation	Metabolized to up to 16 different compounds.	[3]
Aqueous Photolysis	~3 weeks	Degrades under light.	[3]

Metabolism in both plants and animals follows common pathways, including N-dealkylation, hydroxylation of the butyl group, and conjugation.[3]

Toxicological Profile

Ethirimol exhibits a generally low to moderate toxicity profile.

Test	Species	Route	Value	Reference
Acute Oral LD ₅₀	Rat	Oral	4000 mg/kg	[3]
General Toxicity	Most species	-	Low to moderate	[4]
Human Toxicity	-	Oral	Low	[4]

More extensive toxicological data, including No-Observed-Adverse-Effect-Levels (NOAELs) and Acceptable Daily Intakes (ADIs), would be required for a comprehensive risk assessment. [11][12]

Experimental Protocols

1. Adenosine Deaminase (ADA) Inhibition Assay (Colorimetric)

This protocol is a general method for determining the inhibitory effect of a compound on ADA activity.

- Principle: The assay measures the amount of ammonia produced from the deamination of adenosine by ADA. The ammonia is then used in a reaction catalyzed by glutamate dehydrogenase, which results in the oxidation of NADH to NAD⁺. The decrease in absorbance at 340 nm due to NADH oxidation is proportional to the ADA activity.
- Materials:
 - Adenosine Deaminase (ADA)
 - Adenosine (substrate)
 - **Ethirimol** (inhibitor)
 - α-Ketoglutarate
 - Glutamate Dehydrogenase
 - NADH
 - Phosphate buffer (pH 7.5)
 - 96-well microplate
 - Spectrophotometer
- Procedure:
 - Prepare a reaction mixture containing phosphate buffer, α-ketoglutarate, NADH, and glutamate dehydrogenase.
 - Add varying concentrations of **Ethirimol** to the wells of the microplate.
 - Add the ADA enzyme to the wells and incubate for a pre-determined time to allow for inhibitor binding.

- Initiate the reaction by adding the adenosine substrate.
- Measure the decrease in absorbance at 340 nm over time.
- Calculate the rate of reaction for each **Ethirimol** concentration.
- Determine the IC₅₀ value, which is the concentration of **Ethirimol** that causes 50% inhibition of ADA activity.[\[13\]](#)

2. In Vitro Antifungal Susceptibility Testing (Broth Microdilution Method)

This method is used to determine the Minimum Inhibitory Concentration (MIC) of a fungicide against a specific fungus.[\[14\]](#)

- Principle: The fungus is exposed to serial dilutions of the fungicide in a liquid growth medium. The MIC is the lowest concentration of the fungicide that prevents visible growth of the fungus.
- Materials:
 - Fungal isolate (e.g., *Erysiphe graminis*)
 - **Ethirimol**
 - Appropriate liquid growth medium (e.g., Potato Dextrose Broth)
 - Sterile 96-well microplates
 - Spectrophotometer or visual assessment
- Procedure:
 - Prepare a stock solution of **Ethirimol** in a suitable solvent.
 - Perform serial two-fold dilutions of the **Ethirimol** stock solution in the growth medium in the wells of a 96-well plate.
 - Prepare a standardized inoculum of the fungal spores or mycelial fragments.

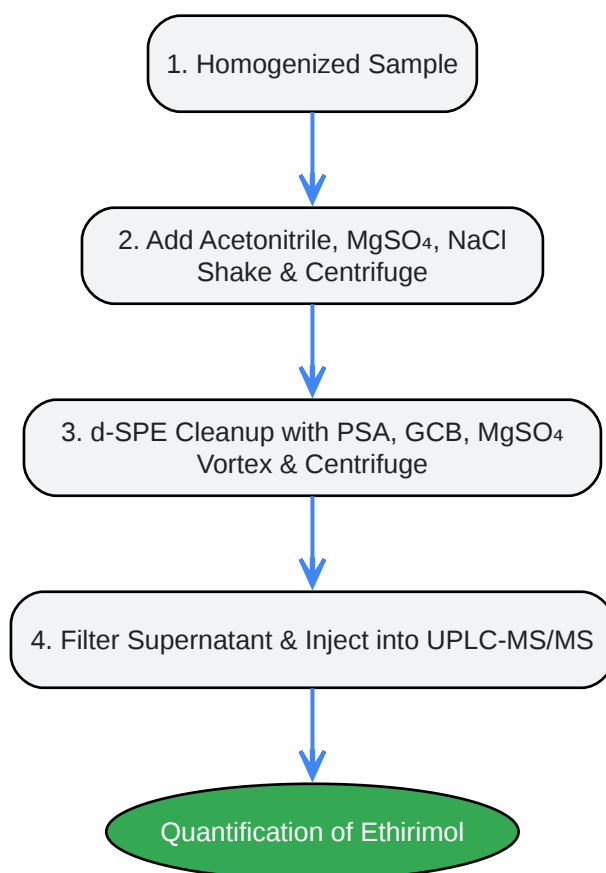
- Add the fungal inoculum to each well.
- Include a positive control (fungus with no fungicide) and a negative control (medium only).
- Incubate the plates under appropriate conditions (temperature, humidity, light) for a specified period.
- Determine the MIC by visually assessing for fungal growth or by measuring the optical density at a specific wavelength.[\[15\]](#)

3. Analytical Method for Residue Analysis (QuEChERS and UPLC-MS/MS)

This protocol outlines a common method for the extraction and quantification of **Ethirimol** residues in agricultural samples.[\[10\]](#)[\[16\]](#)

- Principle: The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is used for sample extraction and cleanup, followed by highly sensitive and selective quantification using Ultra-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UPLC-MS/MS).
- Materials:
 - Homogenized sample (e.g., cucumber, barley)
 - Acetonitrile
 - Magnesium sulfate (MgSO_4)
 - Sodium chloride (NaCl)
 - Primary secondary amine (PSA) sorbent
 - Graphitized carbon black (GCB)
 - UPLC-MS/MS system
- Procedure:

- Extraction:
 - Weigh a homogenized sample into a centrifuge tube.
 - Add acetonitrile and shake vigorously.
 - Add MgSO_4 and NaCl, shake, and centrifuge.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Take an aliquot of the acetonitrile extract.
 - Add PSA, GCB, and MgSO_4 , vortex, and centrifuge.
- Analysis:
 - Filter the supernatant.
 - Inject an aliquot into the UPLC-MS/MS system.
 - Separate **Ethirimol** from matrix components using a suitable C18 column and a gradient mobile phase (e.g., water and methanol with ammonium formate).
 - Detect and quantify **Ethirimol** using multiple reaction monitoring (MRM) mode on the mass spectrometer.

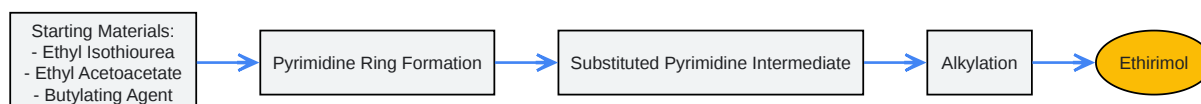


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Caption: Workflow for **Ethirimol** Residue Analysis using QuEChERS and UPLC-MS/MS.

Synthesis of Ethirimol

The commercial synthesis of **Ethirimol** is based on pyrimidine chemistry. The general process involves the construction of the substituted pyrimidone ring.[4] This typically starts with the reaction of ethyl isothiourea with ethyl acetoacetate to form the pyrimidine ring, followed by alkylation with a butyl group.



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Caption: General Synthesis Pathway of **Ethirimol**.

Fungal Resistance

The development of resistance to fungicides is a significant concern in agriculture. Resistance to **Ethirimol** in powdery mildew of barley was reported as early as 1971 in the UK.^[17] Resistant isolates were found to tolerate 10 to 100 times higher concentrations of the fungicide.^[17] The resistance appears to be stable over time.^[17]

The precise molecular mechanisms of resistance to **Ethirimol** are not as well-elucidated as for other fungicide classes.^[17] However, common mechanisms of fungicide resistance in fungi include:

- Target site modification: Mutations in the gene encoding the target enzyme (in this case, adenosine deaminase) can reduce the binding affinity of the fungicide.^[18]
- Overexpression of the target enzyme: Increased production of the target enzyme can overcome the inhibitory effect of the fungicide.
- Increased drug efflux: Overexpression of transporter proteins that pump the fungicide out of the fungal cell can reduce its intracellular concentration.^{[18][19]}
- Metabolic detoxification: The fungus may develop or enhance metabolic pathways to break down the fungicide into non-toxic compounds.

Further research is needed to determine the specific mechanisms responsible for **Ethirimol** resistance in fungal populations.

Conclusion

Ethirimol is a systemic pyrimidine fungicide with a well-defined primary mechanism of action involving the inhibition of adenosine deaminase in the fungal purine biosynthesis pathway. It has proven efficacy against powdery mildew in cereal crops. While its use is restricted in some regions, it remains an important compound for study in the fields of plant pathology, fungicide resistance, and agricultural science. A thorough understanding of its properties, mode of action, and analytical methods is crucial for its responsible study and potential future applications in integrated pest management strategies.

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References

- 1. cdnsciencepub.com [cdnsciencepub.com]
- 2. nbinnno.com [nbinnno.com]
- 3. ETHIRIMOL | 23947-60-6 [chemicalbook.com]
- 4. Ethirimol (Ref: PP149) [sitem.herts.ac.uk]
- 5. Ethirimol | C11H19N3O | CID 135424354 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Ethirimol - Analytical Standard, CAS 23947-60-6, Best Price in Mumbai [nacchemical.com]
- 7. benchchem.com [benchchem.com]
- 8. Ethirimol | Fungicide for Agricultural Research [benchchem.com]
- 9. researchgate.net [researchgate.net]
- 10. Determination of the Dissipation Dynamics and Terminal Residue of Bupirimate and Its Metabolites in Cucumber by QuEChERS-Based UPLC-MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Toxicity testing and derivation of the ADI - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. chemsafetypro.com [chemsafetypro.com]
- 13. dergipark.org.tr [dergipark.org.tr]
- 14. benchchem.com [benchchem.com]
- 15. Standardized Method for In Vitro Antifungal Susceptibility Testing of Candida albicans Biofilms - PMC [pmc.ncbi.nlm.nih.gov]
- 16. benchchem.com [benchchem.com]
- 17. Fungicide Resistance in Powdery Mildew Fungi - PMC [pmc.ncbi.nlm.nih.gov]
- 18. Antifungal resistance: Emerging mechanisms and implications (Review) - PMC [pmc.ncbi.nlm.nih.gov]
- 19. mdpi.com [mdpi.com]

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